

Application Notes and Protocols: Cy5.5 Antibody Labeling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cy5.5 acetate

Cat. No.: B15555535

[Get Quote](#)

For researchers, scientists, and drug development professionals, the covalent attachment of fluorescent dyes to antibodies is a critical technique for a multitude of applications, including immunofluorescence, flow cytometry, and in vivo imaging. This document provides a detailed protocol for the conjugation of Cy5.5, a near-infrared fluorescent dye, to antibodies using N-hydroxysuccinimide (NHS) ester chemistry.

Introduction to Cy5.5 NHS Ester Labeling

Cy5.5 NHS ester is a popular reagent for labeling antibodies and other proteins.^{[1][2]} The NHS ester group reacts efficiently with primary amine groups (-NH₂) present on the side chains of lysine residues and the N-terminus of the antibody, forming a stable amide bond.^{[1][2]} Cy5.5 is a bright and photostable near-infrared dye with an excitation maximum around 675 nm and an emission maximum around 694 nm.^{[2][3]} Its fluorescence is not visible to the human eye but is readily detected by most imaging systems.^{[1][2]} Conjugates of Cy5.5 are pH insensitive over a wide range (pH 4 to 10) and exhibit minimal autofluorescence in biological specimens.^[2]

The efficiency of the conjugation reaction is dependent on several factors, including the concentration of the antibody, the pH of the reaction buffer, and the molar ratio of dye to antibody.^[4] It is often necessary to perform trial conjugations at different molar ratios to determine the optimal degree of labeling (DOL), which is typically between 3 and 7 dye molecules per antibody.^[4] Higher ratios can lead to solubility issues and fluorescence quenching.^[4]

Experimental Protocol: Cy5.5 NHS Ester Antibody Conjugation

This protocol outlines the steps for labeling an antibody with a Cy5.5 NHS ester.

Materials and Reagents

- Purified Antibody (free of amine-containing buffers and stabilizers)
- Cy5.5 NHS Ester
- Anhydrous Dimethyl Sulfoxide (DMSO)[4]
- Reaction Buffer: 100 mM Sodium Bicarbonate, pH 8.5-9.5[5] or another amine-free buffer such as PBS, pH 7.2-7.4.[5]
- Purification Resin: Sephadex G-25 or similar size-exclusion chromatography media.[5]
- Spin Columns[5]
- Storage Buffer: Phosphate-Buffered Saline (PBS) with 0.1% Bovine Serum Albumin (BSA) and 2 mM Sodium Azide.[5]

Antibody Preparation

- The antibody should be purified and at a concentration of at least 2 mg/mL for optimal results.[4] Concentrations between 0.5-5 mg/mL are generally effective.[6]
- The antibody must be in an amine-free buffer. Buffers containing Tris or glycine are not suitable as they will compete with the antibody for reaction with the NHS ester.[6] If the antibody is in such a buffer, it must be dialyzed against an appropriate buffer like PBS (pH 7.2-7.4).[7]
- Impurities such as bovine serum albumin (BSA) or gelatin should be removed as they will also be labeled.[5]

Preparation of Cy5.5 NHS Ester Stock Solution

- The reactive Cy5.5 NHS ester is sensitive to moisture and should be stored desiccated at -20°C.[2][4]
- Immediately before use, bring the vial of Cy5.5 NHS ester to room temperature.
- Dissolve the Cy5.5 NHS ester in anhydrous DMSO to a concentration of 10 mg/mL.[4] This stock solution should be used immediately.[4]

Conjugation Reaction

- Adjust the pH of the antibody solution to 8.5-9.5 by adding 1 M Sodium Bicarbonate buffer to a final concentration of 100 mM.[5]
- Determine the desired molar ratio of Cy5.5 to antibody. Ratios of 5:1, 10:1, 15:1, or 20:1 are common starting points to determine the optimal degree of labeling.[5]
- Add the calculated volume of the Cy5.5 NHS ester stock solution to the antibody solution while gently vortexing. The volume of DMSO should not exceed 10% of the total reaction volume.[5]
- Incubate the reaction mixture for 1 hour at room temperature with continuous rotation or shaking, protected from light.[4][5] Some protocols suggest incubation for 3 hours or even overnight at room temperature.[6]

Purification of the Labeled Antibody

- After incubation, the unreacted Cy5.5 must be removed from the labeled antibody.
- This is typically achieved using a desalting column, such as Sephadex G-25.[5]
- Equilibrate the column with PBS (pH 7.2-7.4).
- Apply the reaction mixture to the column.
- The first colored band to elute will be the Cy5.5-labeled antibody. The free, unreacted dye will elute later as a separate band.
- Collect the fractions containing the labeled antibody.

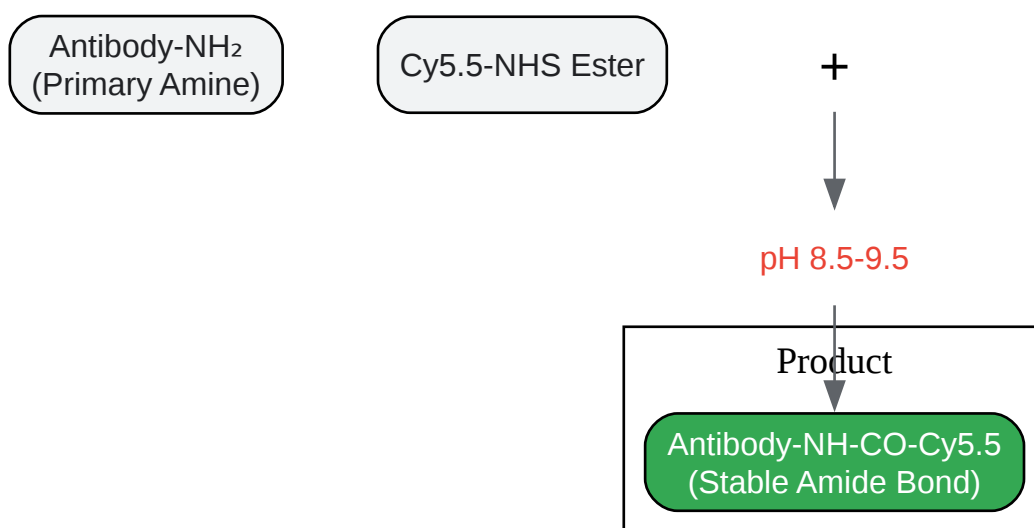
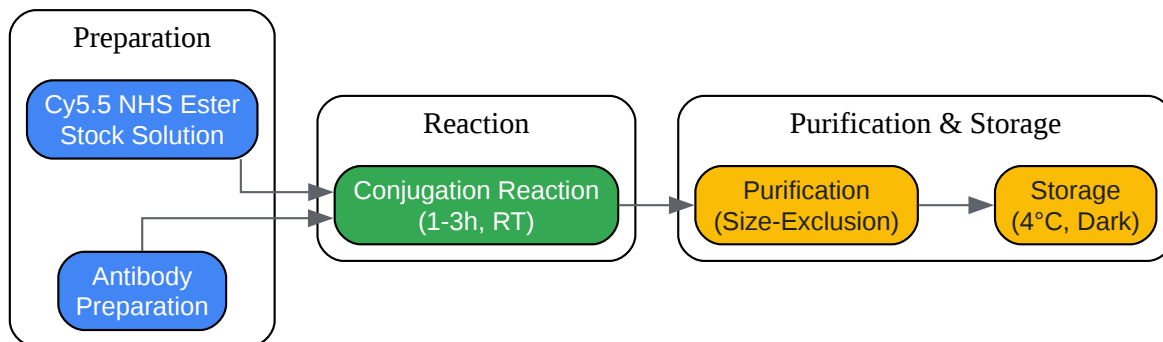
Storage of the Conjugate

- The purified Cy5.5-labeled antibody conjugate should be stored at 4°C, protected from light. [\[5\]](#)
- For long-term storage, it is recommended to add a carrier protein such as 0.1% BSA and a preservative like 2 mM sodium azide. [\[5\]](#) The conjugate solution can be stored under these conditions for several months. [\[5\]](#)

Quantitative Data Summary

Parameter	Recommended Value/Range	Source
Antibody Concentration	0.5 - 5 mg/mL (Optimal: ≥ 2 mg/mL)	[4] [6]
Reaction Buffer	100 mM Sodium Bicarbonate, pH 8.5-9.5	[5]
Amine-Free Buffers	MES, MOPS, HEPES, PBS	[6]
Cy5.5 Stock Solution	10 mg/mL in anhydrous DMSO	[4]
Molar Ratio (Dye:Antibody)	3:1, 5:1, 7:1, 10:1, 15:1, 20:1	[4] [5]
Reaction Time	1 - 3 hours (or overnight)	[4] [5] [6]
Reaction Temperature	Room Temperature (20-25°C)	[6]
Storage Temperature	4°C	[5]
Storage Additives	0.1% BSA, 2 mM Sodium Azide	[5]

Visualizations



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vectorlabs.com [vectorlabs.com]
- 2. vectorlabs.com [vectorlabs.com]

- 3. Cy5.5 NHS ester (non-sulfonated) - Amerigo Scientific [amerigoscientific.com]
- 4. drmr.com [drmr.com]
- 5. docs.aatbio.com [docs.aatbio.com]
- 6. abcam.com [abcam.com]
- 7. docs.aatbio.com [docs.aatbio.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Cy5.5 Antibody Labeling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1555535#cy5-5-acetate-antibody-labeling-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com